

3-Nitrophthalic Anhydride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 3-Nitrophthalic anhydride

Cat. No.: B026980

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical and chemical properties of **3-Nitrophthalic anhydride**. It is an essential resource for researchers, scientists, and professionals in drug development and organic synthesis, offering a consolidated source of critical data, experimental methodologies, and contextual understanding of this versatile chemical intermediate.

Core Physical and Chemical Properties

3-Nitrophthalic anhydride, with the CAS number 641-70-3, is a beige to yellow crystalline powder.^{[1][2]} It is a key building block in the synthesis of a variety of organic compounds, including dyes, pigments, and pharmaceutical intermediates.^{[1][3]}

Quantitative Data Summary

The following tables summarize the key quantitative physical and chemical properties of **3-Nitrophthalic anhydride**.

Identifier	Value	Source(s)
CAS Number	641-70-3	[1][4][5]
Molecular Formula	C ₈ H ₃ NO ₅	[1][4][5]
Molecular Weight	193.11 g/mol	[4][6]
EINECS Number	211-373-6	[1][4]

Physical Property	Value	Source(s)
Appearance	Beige to yellow crystalline powder	[1][2]
Melting Point	163-165 °C	[2][5][6]
Boiling Point	411.8 °C at 760 mmHg	[5]
Density	1.687 g/cm ³	[5]
Flash Point	227.5 °C	[5]
Refractive Index	1.660	[5]
Solubility	Soluble in acetone, hot alcohol, and hot acetic acid. Slightly soluble in benzene. Insoluble in water, may decompose.	[1]

Chemical Reactivity and Applications

3-Nitrophthalic anhydride is a reactive compound, primarily due to the presence of the anhydride functional group and the electron-withdrawing nitro group on the aromatic ring. It is sensitive to moisture and may decompose in water.[1][7]

Its primary application lies in organic synthesis as an intermediate. It is notably used in the production of:

- **Dyes and Pigments:** The chromophoric nitro group and the reactive anhydride moiety make it a valuable precursor for various colorants.[\[1\]](#)[\[3\]](#)
- **Pharmaceuticals:** It serves as a crucial intermediate in the synthesis of pharmaceuticals, including the immunomodulatory drug Pomalidomide.[\[3\]](#)[\[5\]](#)
- **Polymers:** It is used in the production of high-performance polymers and resins, contributing to their thermal stability and chemical resistance.[\[6\]](#)
- **Agrochemicals and other fine chemicals.**[\[5\]](#)[\[6\]](#)

Experimental Protocols

Synthesis of 3-Nitrophthalic Anhydride from 3-Nitrophthalic Acid

A common laboratory-scale synthesis involves the dehydration of 3-nitrophthalic acid using a dehydrating agent such as acetic anhydride.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Materials:

- 3-Nitrophthalic acid
- Acetic anhydride (99-100%)
- Alcohol-free ether
- Round-bottomed flask with reflux condenser
- Porcelain dish
- Mortar and pestle
- Suction filtration apparatus

Procedure:

- To one mole of 3-nitrophthalic acid in a round-bottomed flask, add two moles of acetic anhydride.[8]
- Heat the mixture to a gentle boil with stirring until the acid is completely dissolved, and continue heating for an additional ten minutes.[8]
- Pour the hot mixture into a porcelain dish and allow it to cool, forming a crystal mass.[8]
- Grind the crystal mass thoroughly in a mortar.[8]
- Filter the product by suction.[8]
- Wash the crystals by grinding them with alcohol-free ether in the mortar, followed by filtration. Repeat the washing process.[8]
- After a brief period of air-drying, dry the product to a constant weight at 105 °C.[8]

This procedure typically yields a product with a melting point of 163–164 °C in 88–93% of the theoretical amount.[8]

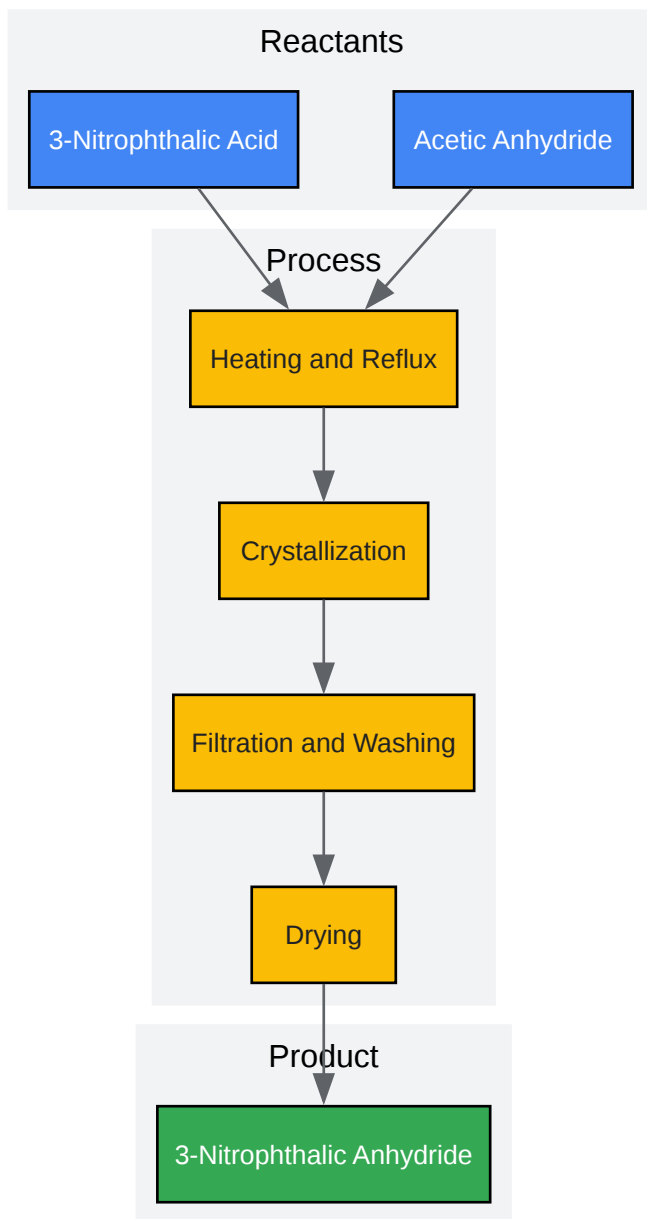
Purification

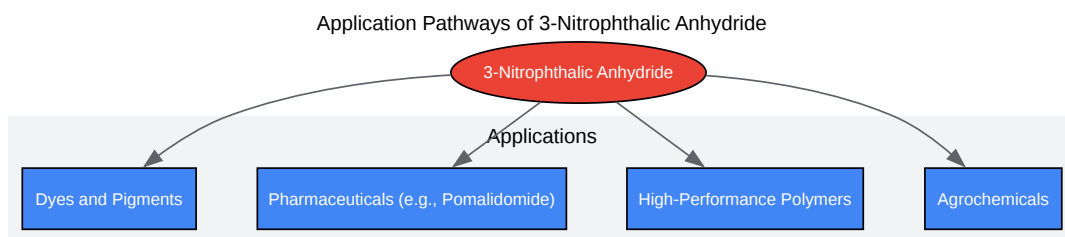
Crystallization is a common method for the purification of **3-Nitrophthalic anhydride**. Suitable solvents for recrystallization include benzene, a mixture of benzene and petroleum ether, acetone, acetic acid, or acetic anhydride.[1][2] The purified product should be dried at 100 °C.[2]

Logical Relationships and Workflows

The following diagrams illustrate the logical relationships in the synthesis and application of **3-Nitrophthalic anhydride**.

Synthesis Workflow of 3-Nitrophthalic Anhydride





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References

- 1. Page loading... [guidechem.com]
- 2. 3-Nitrophthalic anhydride | 641-70-3 [chemicalbook.com]
- 3. nbinno.com [nbinno.com]
- 4. 3-Nitrophthalic anhydride | C₈H₃NO₅ | CID 21631 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. innospk.com [innospk.com]
- 6. chemimpex.com [chemimpex.com]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. Organic Syntheses Procedure [orgsyn.org]
- 9. 3-Nitrophthalic anhydride synthesis - chemicalbook [chemicalbook.com]
- 10. prepchem.com [prepchem.com]

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